

A Comprehensive Technical Guide to 2-Chlorophenylglycine

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Compound of Interest

Compound Name: 2-Chlorophenylglycine

Cat. No.: B1296332

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This guide provides an in-depth overview of **2-Chlorophenylglycine**, a pivotal intermediate in the pharmaceutical industry, particularly in the synthesis of the antiplatelet agent Clopidogrel.^[1]^[2]^[3] Aimed at researchers, scientists, and professionals in drug development, this document details its chemical identity, physicochemical properties, safety information, and experimental protocols for its synthesis.

Chemical Identification and Properties

2-Chlorophenylglycine is a non-proteinogenic amino acid characterized by a chlorophenyl group attached to the alpha-carbon of glycine. It exists as a racemic mixture, DL-2-(2-Chlorophenyl)glycine, and as individual enantiomers.^[3]^[4]

Chemical Identifiers

Multiple CAS Numbers are associated with **2-Chlorophenylglycine** and its different forms. The most commonly cited CAS Number for the racemic mixture is 88744-36-9.^[5]^[6]^[7]^[8]^[9]^[10] Another frequently referenced CAS number for the DL-form is 141196-64-7.^[1]^[2]^[3]^[11]^[12]

Identifier	Value	Source(s)
IUPAC Name	2-amino-2-(2-chlorophenyl)acetic acid	[1][7][10]
CAS Number (Racemic)	88744-36-9	[5][6][7][8][9][10]
141196-64-7	[1][2][3][11][12]	
Molecular Formula	C ₈ H ₈ ClNO ₂	[1][5][7][8]
Canonical SMILES	<chem>C1=CC=C(C(=C1)C(C(=O)O)N)Cl</chem>	[1][7]
InChI Key	LMIZLNPFTQRQPSF-UHFFFAOYSA-N	[1][7][10]

Physicochemical Data

The physical and chemical properties of **2-Chlorophenylglycine** are crucial for its handling, storage, and application in synthetic processes.

Property	Value	Source(s)
Molecular Weight	185.61 g/mol	[5][6][7][9]
Appearance	White to off-white powder or crystalline solid	[5][6][8][9]
Melting Point	182.9 °C	[10]
185.4-186.8 °C	[4]	
186 °C (decomposes)	[9]	
218-220 °C (decomposes)	[5][8]	
Boiling Point (Predicted)	318.8 ± 32.0 °C	[5][8]
Solubility	Slightly soluble in water; soluble in dilute aqueous acids and alkalis.	[3]
pKa (Predicted)	1.69 ± 0.10	[5][8]

Safety and Handling

Understanding the hazards associated with **2-Chlorophenylglycine** is essential for safe laboratory and industrial practices.

GHS Hazard Information

Hazard Statement	Description	Source(s)
H315	Causes skin irritation	[5][12][13][14]
H319	Causes serious eye irritation	[5][12][13][14]
H335	May cause respiratory irritation	[5][12][13]

Precautionary Statements

Key precautionary statements for handling **2-Chlorophenylglycine** include:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[5][12][13]

- P264: Wash skin thoroughly after handling.[13][14]
- P280: Wear protective gloves/eye protection/face protection.[13][14]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[13][14]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][12][13]

Experimental Protocols

The synthesis of racemic **2-Chlorophenylglycine** is commonly achieved through a Strecker-type synthesis.

Synthesis of DL-2-(2-Chlorophenyl)glycine

This protocol describes a general procedure for the synthesis of racemic **2-Chlorophenylglycine**.[\[4\]](#)[\[5\]](#)

Materials:

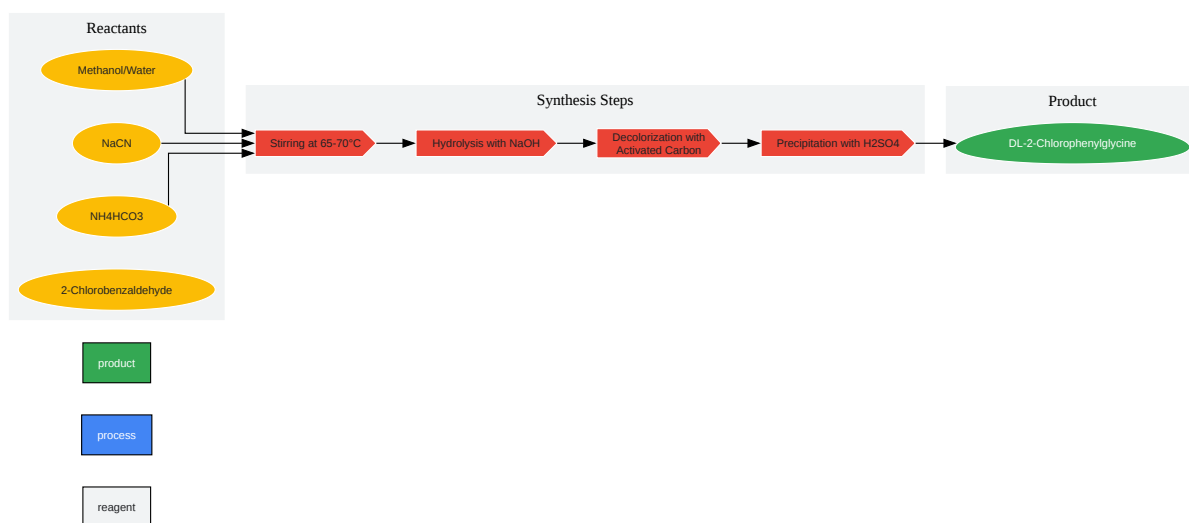
- 2-Chlorobenzaldehyde
- Ammonium hydrogencarbonate (NH_4HCO_3)
- Sodium cyanide (NaCN)
- Methanol
- Water
- 45% Sodium hydroxide (NaOH) solution
- Activated carbon
- 50% Sulfuric acid (H_2SO_4)

Procedure:

- A solution of 2-chlorobenzaldehyde, ammonium hydrogencarbonate (23.7 g), and sodium cyanide (14.7 g) is prepared in a mixture of 500 ml of methanol and 500 ml of water.[4]
- The mixture is stirred at 65-70°C for 5 hours.[4]
- The solution is then concentrated and transferred to an autoclave. 45% NaOH solution is added, and the mixture is refluxed for 4 hours at 120°C.[4]
- After cooling, 2 g of activated carbon is added to the reaction mixture and stirred for 10 minutes for decolorization.[4][5]
- The activated carbon is removed by filtration.[4][5]
- The pH of the filtrate is adjusted to 7-8 with 50% H₂SO₄. [4][5]
- The resulting precipitate is collected by filtration and washed with water to yield **2-chlorophenylglycine**. [4][5]

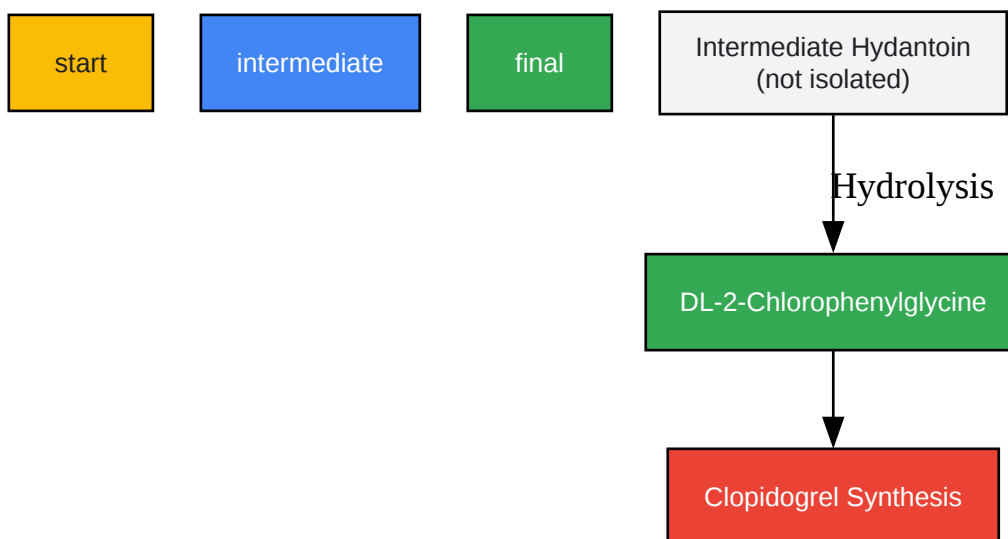
Process Visualization

The following diagrams illustrate the synthesis workflow and the logical relationship of the components.



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Caption: Workflow for the synthesis of DL-**2-Chlorophenylglycine**.



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Caption: Logical relationship of **2-Chlorophenylglycine** in synthesis.

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